

# Derrisisoflavone H: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Derrisisoflavone H*

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An In-depth Examination of the Chemical Properties, Biological Activities, and Experimental Protocols of a Promising Natural Isoflavonoid

## Abstract

**Derrisisoflavone H**, a prenylated isoflavonoid isolated from the plant genus *Derris*, represents a class of natural products with significant therapeutic potential. Isoflavones, in general, are recognized for a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects. This technical guide provides a comprehensive overview of the chemical and physical properties of **Derrisisoflavone H**, details its isolation and characterization, and explores its potential biological activities and underlying signaling pathways based on current scientific literature. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development who are interested in the potential applications of **Derrisisoflavone H**.

## Chemical and Physical Properties

**Derrisisoflavone H** is a prenylated isoflavonoid that was first isolated from the twigs and leaves of *Derris robusta*.<sup>[1]</sup> Its chemical structure was elucidated through extensive spectroscopic analysis, including High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS), Ultraviolet (UV) spectroscopy, and both one-dimensional and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.<sup>[1]</sup>

## Chemical Structure and Identification

- IUPAC Name: 5-hydroxy-2-(4-hydroxyphenyl)-8,8-dimethyl-6-(2-methylbut-3-en-2-yl)-4H,8H-pyrano[2,3-f]chromen-4-one
- Molecular Formula:  $C_{26}H_{26}O_7$ [\[1\]](#)
- CAS Number: 2172624-65-4

## Physicochemical Data

The following table summarizes the known physicochemical properties of **Derrisisoflavone H**. It is important to note that while spectroscopic data is available, quantitative data on properties such as melting point and solubility are not extensively reported in the current literature.

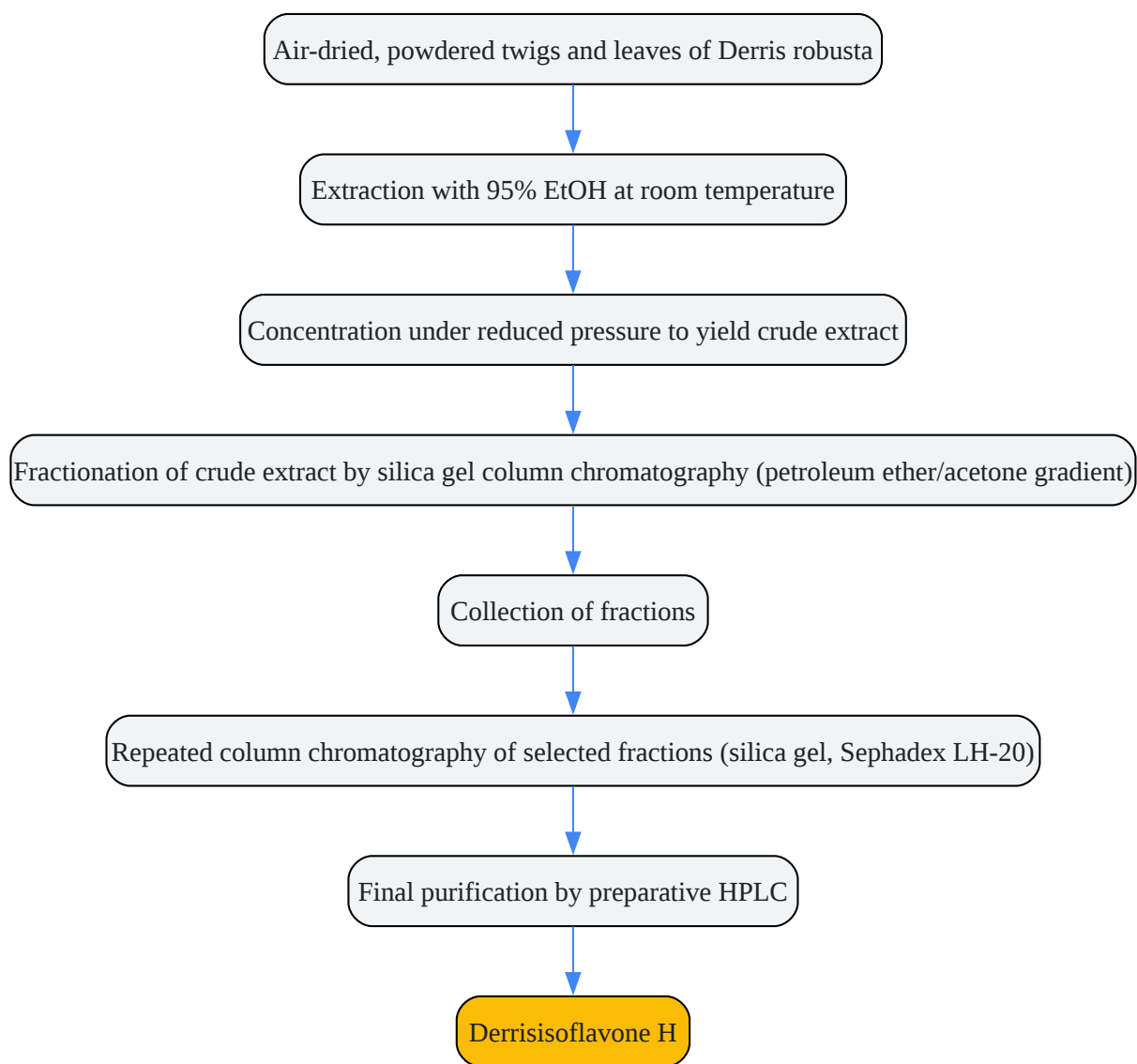
Property	Value	Reference
Molecular Weight	450.48 g/mol	Calculated
Appearance	Yellow amorphous powder	<a href="#">[1]</a>
UV (MeOH) $\lambda_{\text{max}}$ (log $\epsilon$ )	268 (4.75), 297 (sh) (4.23), 359 (3.60) nm	<a href="#">[1]</a>
HRESIMS (neg.) $[M-H]^-$	m/z 449.1608 (calcd. for $C_{26}H_{25}O_7$ , 449.1606)	<a href="#">[1]</a>
$^1\text{H}$ NMR Data	See Table 2 in Cui, L., et al. (2016)	<a href="#">[1]</a>
$^{13}\text{C}$ NMR Data	See Table 2 in Cui, L., et al. (2016)	<a href="#">[1]</a>

Table 1: Physicochemical Properties of **Derrisisoflavone H**

## Experimental Protocols

### Extraction and Isolation of Derrisisoflavone H

The following protocol for the extraction and isolation of **Derrisisoflavone H** is based on the methodology described by Cui, L., et al. (2016).[\[1\]](#)

Workflow for Extraction and Isolation of **Derrisisoflavone H**[Click to download full resolution via product page](#)Caption: Workflow for the extraction and isolation of **Derrisisoflavone H**.

#### Detailed Protocol:

- **Plant Material and Extraction:** Air-dried and powdered twigs and leaves of *Derris robusta* are extracted with 95% ethanol at room temperature.
- **Concentration:** The ethanol extract is concentrated under reduced pressure to obtain a crude extract.
- **Fractionation:** The crude extract is subjected to silica gel column chromatography using a gradient of petroleum ether and acetone to yield several fractions.
- **Isolation and Purification:** The fractions containing the target compound are further purified by repeated column chromatography on silica gel and Sephadex LH-20, followed by final purification using preparative High-Performance Liquid Chromatography (HPLC) to afford pure **Derrisisoflavone H**.

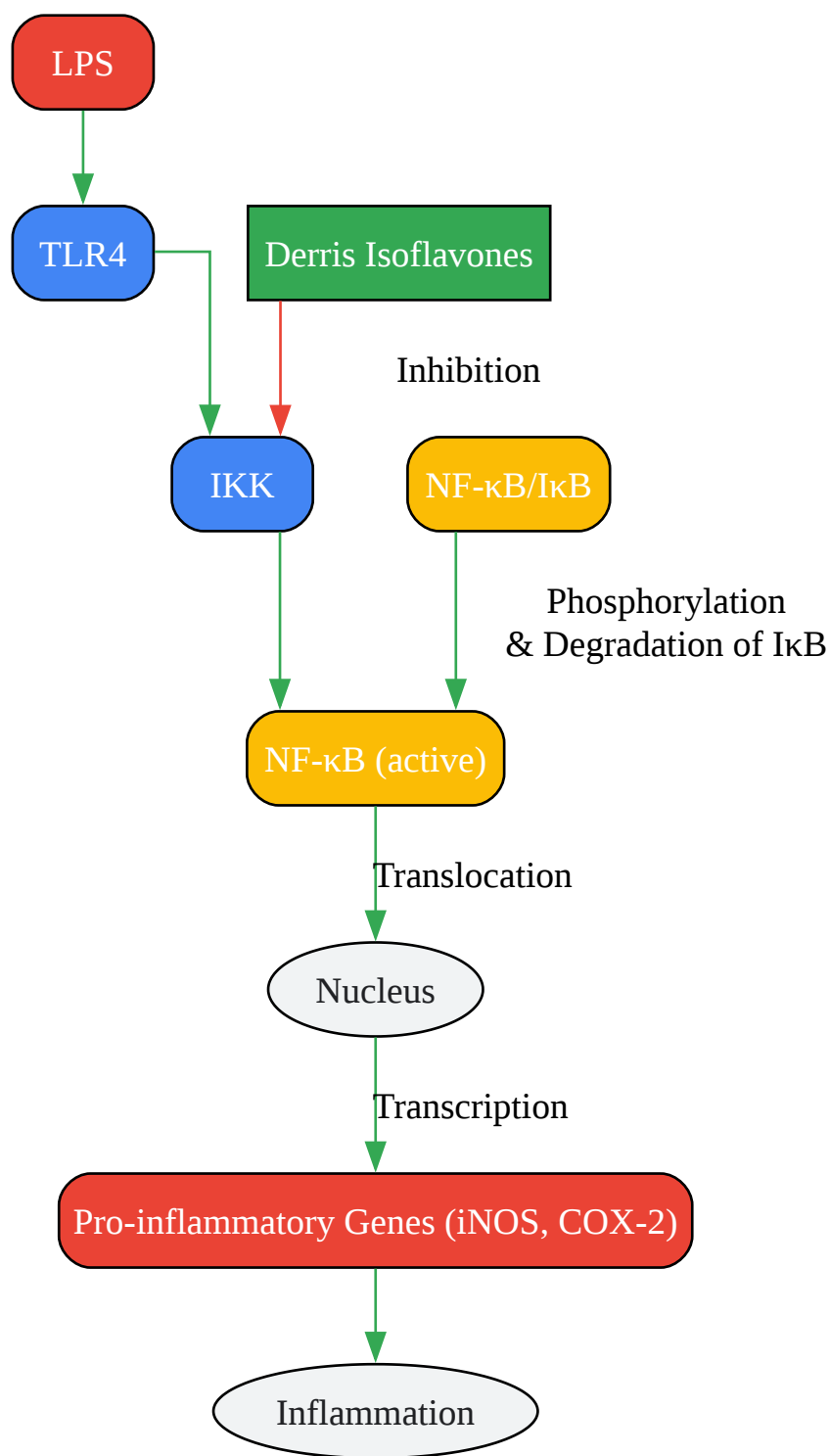
## Biological Activities and Signaling Pathways

While specific quantitative data on the biological activities of **Derrisisoflavone H** is limited, the broader class of isoflavonoids from *Derris* species has been reported to possess significant anti-inflammatory, antioxidant, and anticancer properties.<sup>[2][3][4][5][6][7][8]</sup>

### Anti-inflammatory Activity

Isoflavones isolated from *Derris scandens* have demonstrated notable anti-inflammatory effects. For instance, **Derrisisoflavone A** has been shown to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages.<sup>[2][3]</sup> This inhibition is a key indicator of anti-inflammatory potential, as NO is a major inflammatory mediator. The proposed mechanism involves the suppression of pro-inflammatory gene expression, such as inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).<sup>[2][3]</sup>

Potential Anti-inflammatory Signaling Pathway of *Derris* Isoflavones



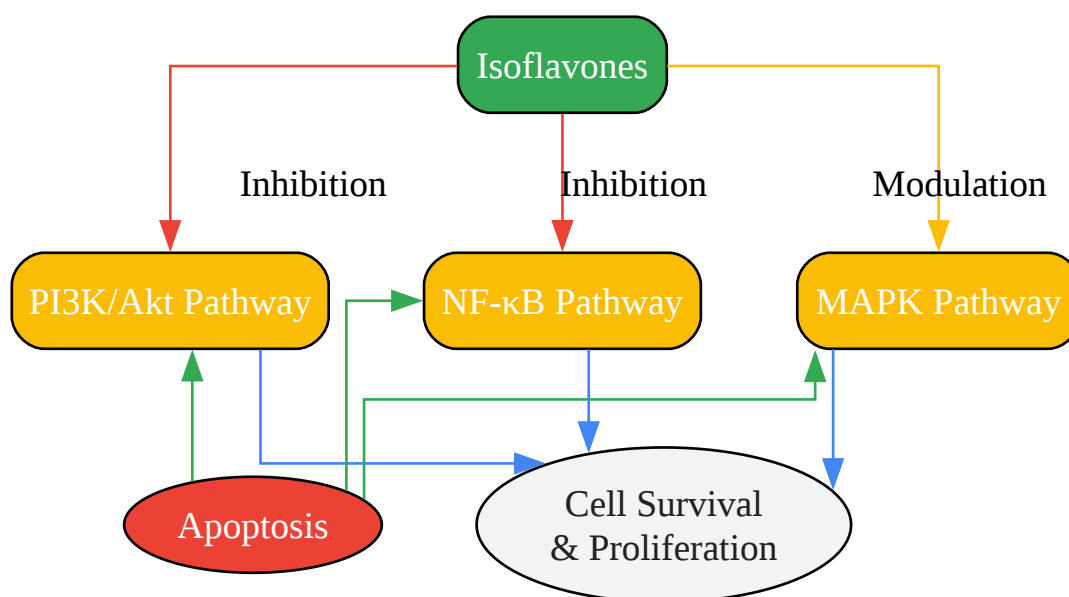
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Caption: Potential inhibition of the NF-κB signaling pathway by Derris isoflavones.

## Anticancer Activity

Several isoflavones from *Derris* species have exhibited cytotoxic effects against various cancer cell lines.[9][10] For example, related compounds have been shown to induce apoptosis (programmed cell death) in breast cancer cells.[9] The underlying mechanisms are believed to involve the modulation of key signaling pathways that regulate cell proliferation, survival, and apoptosis. While specific studies on **Derrisisoflavone H** are needed, it is plausible that it shares similar anticancer properties.

#### General Apoptotic Pathways Potentially Modulated by Isoflavones



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Caption: General overview of signaling pathways potentially modulated by isoflavones.

## Future Directions

**Derrisisoflavone H** presents a compelling case for further investigation. Future research should focus on:

- Quantitative Physicochemical Characterization: Determining the melting point, solubility in various pharmaceutically relevant solvents, and conducting comprehensive stability studies.
- Quantitative Biological Evaluation: Performing in-depth studies to determine the IC<sub>50</sub> values of **Derrisisoflavone H** against a panel of cancer cell lines and in various anti-inflammatory and antioxidant assays.

- Mechanistic Studies: Elucidating the specific molecular targets and signaling pathways modulated by **Derrisisoflavone H** to understand its mechanism of action.
- In Vivo Studies: Evaluating the efficacy and safety of **Derrisisoflavone H** in preclinical animal models of inflammation and cancer.

## Conclusion

**Derrisisoflavone H** is a structurally interesting natural product with the potential for significant therapeutic applications. While current knowledge is primarily based on its isolation and structural characterization, the known biological activities of related isoflavonoids from the Derris genus provide a strong rationale for its further investigation. This technical guide consolidates the available information on **Derrisisoflavone H** and highlights the key areas for future research that will be critical for unlocking its full therapeutic potential.

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## References

- 1. Derrisisoflavones H–K and One Isoflavan Derivative from Derrisrobusta - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Identification of Major Bioactive Anti-inflammatory Compounds of Derris scandens Stem Using RAW 264.7 Cells and HPLC-UV Analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Anti-inflammatory isoflavonoids from the stems of Derris scandens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Identification of Major Bioactive Anti-inflammatory Compounds of Derris scandens Stem Using RAW 264.7 Cells and HPLC-UV... [ouci.dntb.gov.ua]
- 7. researchgate.net [researchgate.net]
- 8. informaticsjournals.co.in [informaticsjournals.co.in]

- 9. 5,7,4'-Trihydroxy-6,8-diprenylisoflavone and lupalbigenin, active components of Derris scandens, induce cell death on breast cancer cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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